

Application Note and Protocol: Preparation of VT-105 Stock Solution

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Compound of Interest

Compound Name: VT-105

Cat. No.: B12370166

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Audience: Researchers, scientists, and drug development professionals.

Introduction VT-105 is a highly potent and selective small molecule inhibitor of TEA Domain (TEAD) transcription factors.^[1] It functions by blocking the auto-palmitoylation of TEAD, a critical step for its interaction with the transcriptional co-activators YAP (Yes-associated protein) and TAZ (transcriptional coactivator with PDZ-binding motif).^{[1][2]} These proteins are the downstream effectors of the Hippo signaling pathway, which is crucial for regulating tissue growth and organ size.^[2] Dysregulation of the Hippo pathway and subsequent activation of the YAP/TAZ-TEAD transcriptional program are implicated in various cancers, particularly NF2-deficient mesothelioma.^{[3][4]} VT-105 selectively inhibits YAP/TAZ-TEAD promoted gene transcription, demonstrating an IC₅₀ of 10.4 nM in reporter assays.^[1]

Accurate preparation of stock solutions is a fundamental requirement for ensuring reproducibility and reliability in experimental studies involving VT-105. This document provides a detailed protocol for the preparation, storage, and handling of a VT-105 stock solution for research use.

VT-105 Chemical and Physical Properties

A summary of the key quantitative data for **VT-105** is presented below. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Reference
Synonyms	VT 105, VT105	[3][5]
CAS Number	2417718-38-6 (S-isomer)	[3][5]
Molecular Formula	C ₂₄ H ₁₈ F ₃ N ₃ O	[3][5]
Molecular Weight	421.42 g/mol	[3][5]
Appearance	Solid	[5]
Solubility	10 mM in DMSO	[1]
Purity	>98% (typical)	
Storage (Powder)	Dry, dark. Short term (days-weeks) at 0-4°C; Long term (months-years) at -20°C.	[3][5]
Storage (Stock Solution)	Aliquoted and stored at -80°C.	[5]

Experimental Protocol: Preparation of 10 mM VT-105 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **VT-105** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment

- **VT-105** powder (CAS# 2417718-38-6)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO, cell culture grade)
- Analytical balance
- Spatula

- Weighing paper or boat
- Calibrated micropipettes (P1000, P200)
- Sterile microcentrifuge tubes or cryogenic vials
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Safety Precautions

- **VT-105** is for research use only and not for human or veterinary use.[\[3\]](#)
- Handle **VT-105** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
[\[5\]](#)
- Wear appropriate PPE, including safety goggles, gloves, and a lab coat, to prevent skin and eye contact.[\[5\]](#)
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before handling.
[\[5\]](#)

Step-by-Step Procedure

Calculation: To prepare a 10 mM stock solution, the required mass of **VT-105** must be calculated.

- Formula: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
- For 1 mL of 10 mM stock: $\text{Mass (mg)} = (0.010 \text{ mol/L}) \times (0.001 \text{ L}) \times (421.42 \text{ g/mol}) \times 1000 \text{ (mg/g)}$
 $\text{Mass (mg)} = 4.2142 \text{ mg}$

Preparation Steps:

- Weighing: Carefully weigh out 4.21 mg of **VT-105** powder using an analytical balance and transfer it into a sterile microcentrifuge tube.

- **Solvent Addition:** Using a calibrated micropipette, add 1.0 mL of anhydrous DMSO to the tube containing the **VT-105** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be observed. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- **Verification:** Ensure no visible particulates remain in the solution. If particulates are present, continue vortexing.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile, clearly labeled cryogenic vials or microcentrifuge tubes.^[4]
- **Labeling:** Label each aliquot clearly with the compound name (**VT-105**), concentration (10 mM), solvent (DMSO), preparation date, and your initials.

Storage and Handling

- **Long-term storage:** Store the aliquoted stock solution at -80°C.^[5] When stored properly, the solution should be stable for several months.
- **Short-term storage:** For daily or weekly use, an aliquot can be stored at -20°C.^[3]
- **Handling:** Before use, thaw a single aliquot at room temperature and gently mix before diluting into your experimental medium. Avoid leaving the stock solution at room temperature for extended periods. Discard any unused portion of a thawed aliquot; do not refreeze.^[4]

Visualized Pathways and Workflows

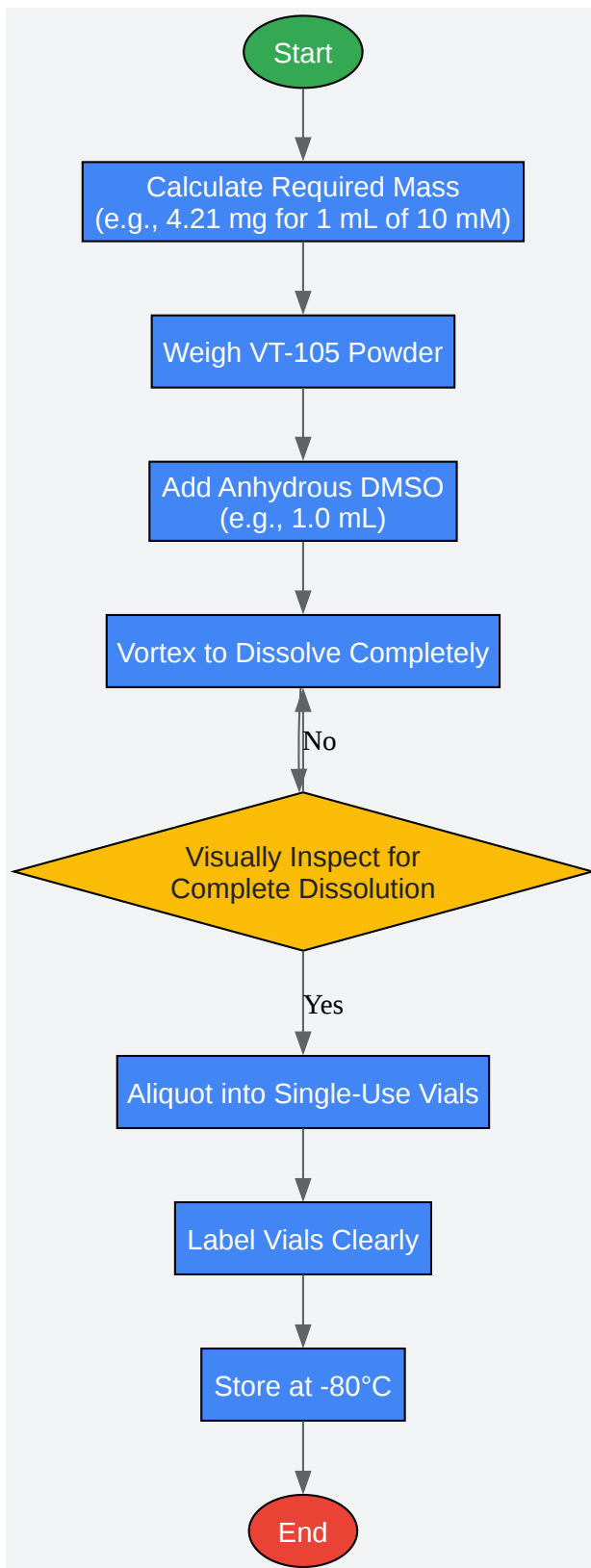
Hippo Signaling Pathway and VT-105 Mechanism of Action

The Hippo signaling pathway is a key regulator of cell proliferation and apoptosis. **VT-105** targets the final transcriptional step of this pathway.

Caption: Mechanism of **VT-105** in the Hippo signaling pathway.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the logical steps for preparing the **VT-105** stock solution.



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Caption: Workflow for preparing **VT-105** stock solution.

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References

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